

2-Phenoxybenzimidamide: A Technical Overview of a Novel Compound

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Compound of Interest

Compound Name: 2-Phenoxybenzimidamide

Cat. No.: B15313664

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Disclaimer: This document provides a theoretical overview of **2-Phenoxybenzimidamide**. Extensive literature searches have revealed a significant lack of publicly available scientific data, including experimental properties and biological activity, for this specific compound. The information presented herein is based on the known chemistry of related compounds and should be considered hypothetical.

Introduction

2-Phenoxybenzimidamide, also known as 2-phenoxybenzamidine, is a chemical compound for which specific synthesis, properties, and biological functions have not been extensively documented in scientific literature. This guide aims to provide a comprehensive theoretical framework for researchers, scientists, and drug development professionals interested in this molecule. By examining the constituent functional groups—a phenoxy group and a benzimidamide (benzamidine) moiety—we can infer potential characteristics and synthetic approaches. Benzamidine and its derivatives are known for their biological activity, often as inhibitors of proteases such as trypsin.^{[1][2]}

Chemical Structure and Inferred Properties

The proposed chemical structure of **2-Phenoxybenzimidamide** consists of a benzene ring substituted with both a phenoxy group and an imidamide (amidine) group at the 2-position.

Molecular Formula: C₁₃H₁₂N₂O

Structure:

Due to the absence of experimental data for **2-Phenoxybenzimidamide**, the following table summarizes the known properties of the parent compound, benzamidine, to provide a general reference.

| Property | Value (for Benzamidine) |
|------------------|-------------------------|
| Molar Mass | 120.15 g/mol |
| Appearance | White solid |
| Melting Point | 64–66 °C |
| Water Solubility | Slightly soluble |
| pKa | Not readily available |

Note: The properties of **2-Phenoxybenzimidamide** are expected to differ from benzamidine due to the presence of the phenoxy group.

Hypothetical Synthesis

A plausible synthetic route for **2-Phenoxybenzimidamide** is the Pinner reaction, a well-established method for preparing amidines from nitriles. This multi-step synthesis would likely begin with 2-phenoxybenzonitrile.

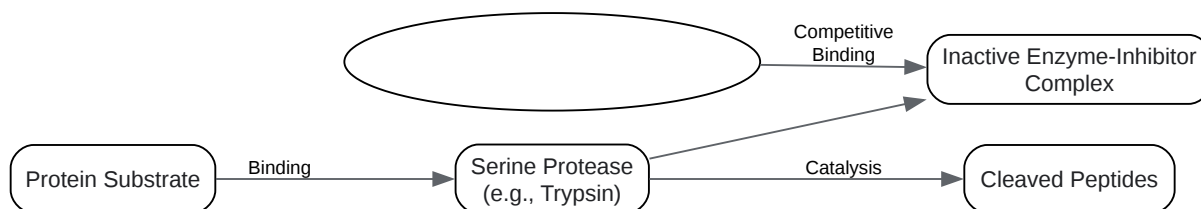
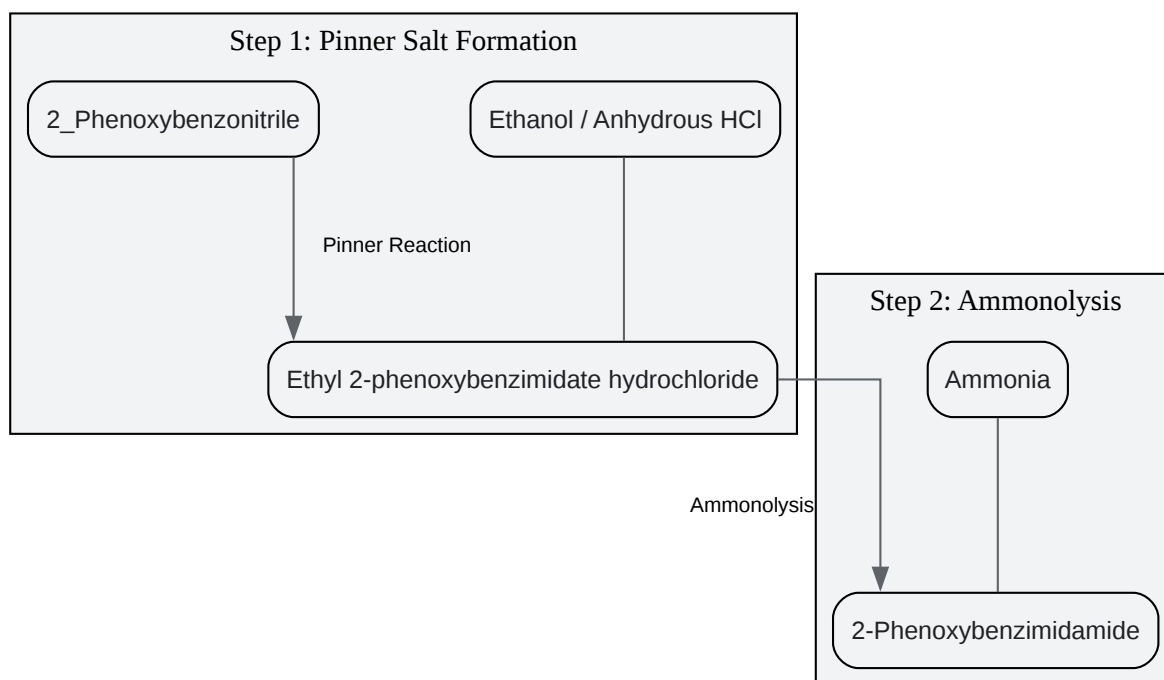
Proposed Synthetic Pathway

The synthesis can be logically broken down into two primary stages:

- **Formation of the Imidate Hydrochloride (Pinner Salt):** 2-Phenoxybenzonitrile is reacted with an alcohol, such as ethanol, in the presence of anhydrous hydrogen chloride gas. This reaction forms the corresponding ethyl imidate hydrochloride, often referred to as a Pinner salt.
- **Ammonolysis to the Imidamide:** The Pinner salt is then treated with ammonia to replace the ethoxy group with an amino group, yielding the final product, **2-Phenoxybenzimidamide**.

Logical Workflow Diagram

The following diagram illustrates the proposed synthetic workflow for **2-Phenoxybenzimidamide**.



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References

- 1. Benzamidine - Wikipedia [en.wikipedia.org]
- 2. Benzamidine hydrochloride | 1670-14-0 [chemicalbook.com]
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